

Application Notes and Protocols: 2,4-Dimethoxy-benzamidine Hydrochloride in Pharmaceutical Development

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Compound of Interest

Compound Name: 2,4-Dimethoxy-benzamidine
hydrochloride

Cat. No.: B159870

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Dimethoxy-benzamidine hydrochloride is a versatile chemical compound with significant applications in pharmaceutical development and biochemical research. Its structure, featuring a benzamidine core with two methoxy groups, makes it a valuable intermediate in the synthesis of targeted therapeutic agents and a useful tool for studying enzyme inhibition.^[1] This document provides detailed application notes and experimental protocols relevant to the use of **2,4-Dimethoxy-benzamidine hydrochloride** in a research and drug discovery context.

Key Applications

- **Intermediate for Pharmaceutical Synthesis:** **2,4-Dimethoxy-benzamidine hydrochloride** serves as a crucial building block in the synthesis of more complex pharmaceutical compounds.^[1] The benzamidine moiety is a well-known pharmacophore for inhibitors of serine proteases, a class of enzymes implicated in numerous physiological and pathological processes, including blood coagulation, inflammation, and cancer.
- **Serine Protease Inhibition:** Benzamidine and its derivatives are established competitive inhibitors of serine proteases such as trypsin, thrombin, and plasmin.^{[2][3]} The presence of

the dimethoxy substituents on the phenyl ring can influence the binding affinity and selectivity of the compound for different proteases. These compounds are utilized in research to probe the structure and function of these enzymes and as a starting point for the design of novel therapeutic inhibitors.^[1]

Data Presentation: Inhibitory Activity of Benzamidine Derivatives

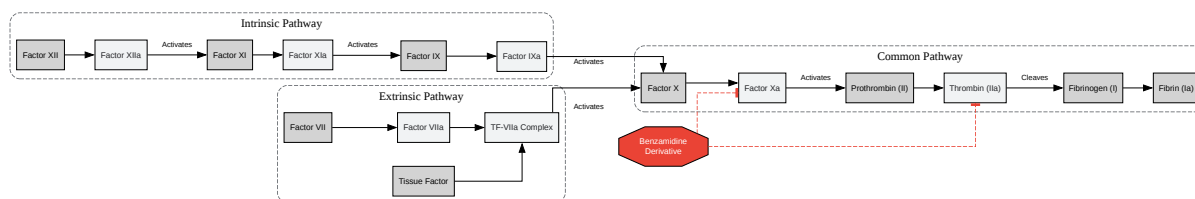
While specific inhibition constants (K_i) for **2,4-Dimethoxy-benzamidine hydrochloride** are not readily available in the public domain, the following table summarizes the K_i values for the parent compound, benzamidine, against several key serine proteases. This data provides a baseline for understanding the potential inhibitory profile of its derivatives.

Enzyme	Substrate	K_i of Benzamidine (μM)
Trypsin	N/A	19 ^[4]
Thrombin	N/A	N/A
Plasmin	S-2251	N/A
Acrosin	N/A	4 ^[4]

Note: N/A indicates that specific data for this parameter was not found in the searched literature. The inhibitory activity of **2,4-Dimethoxy-benzamidine hydrochloride** would need to be determined experimentally.

Signaling Pathway: Inhibition of the Coagulation Cascade

Benzamidine derivatives are known to inhibit key serine proteases in the blood coagulation cascade, thereby exerting an anticoagulant effect.^[5] The following diagram illustrates the coagulation cascade and the potential points of inhibition by a serine protease inhibitor like a benzamidine derivative.



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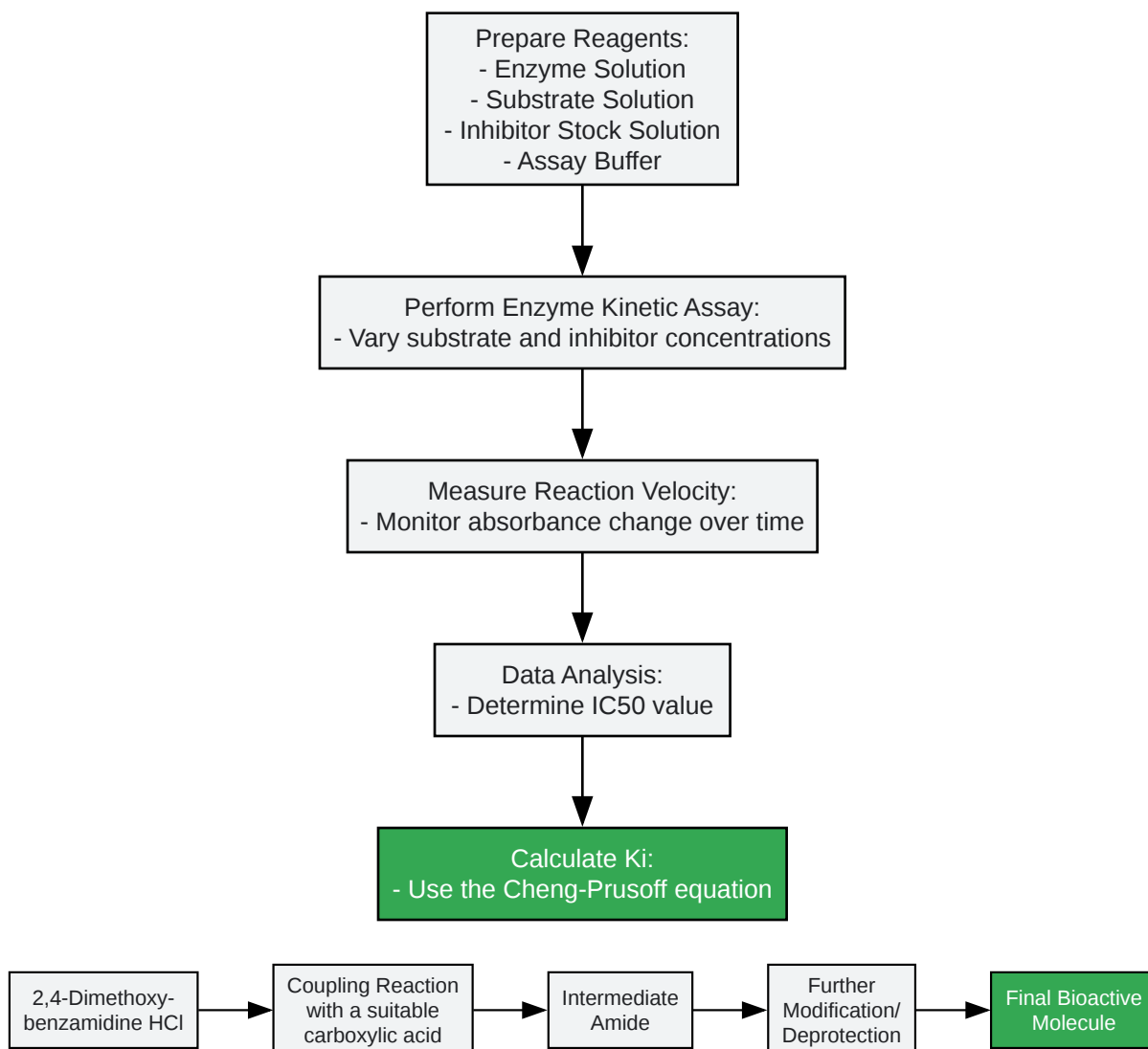
Caption: Inhibition of the Coagulation Cascade by Benzamidine Derivatives.

Experimental Protocols

Protocol 1: Determination of the Inhibition Constant (K_i) for a Serine Protease

This protocol outlines a general procedure for determining the K_i of **2,4-Dimethoxy-benzamidine hydrochloride** against a target serine protease using a chromogenic substrate.

Workflow for K_i Determination:



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